

Application Notes: Staining Protein Fibers with Acid Brown 75

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Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B12364392

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Introduction

Acid Brown 75 is a polyazo anionic dye widely used in the textile industry for coloring protein-based fibers such as wool and silk, as well as synthetic polyamides like nylon.^[1] Its water solubility is facilitated by the presence of sulfonic acid groups in its molecular structure.^{[1][2]} The staining mechanism relies on the formation of ionic bonds between the negatively charged sulfonic acid groups of the dye and the positively charged amino groups of the protein fibers under acidic conditions.^{[2][3]} This interaction, further enhanced by van der Waals forces and hydrogen bonds, results in a strong and relatively permanent coloration.^[2] These application notes provide detailed protocols for the use of Acid Brown 75 in staining protein fibers for research and development applications where consistent and reproducible staining is required.

Principle of Staining

The application of Acid Brown 75 to protein fibers is governed by the principles of acid dyeing. In an acidic dyebath, the amino groups ($-NH_2$) in the protein fibers are protonated, acquiring a positive charge ($-NH_3^+$).^[2] The anionic dye molecules ($D-SO_3^-$) are then attracted to these cationic sites, leading to the formation of an ionic bond.^[2] The dyeing process is influenced by several key parameters, including pH, temperature, dye concentration, and the presence of electrolytes, which can act as leveling agents to promote uniform color distribution.^[2] Optimal dye uptake and fixation are typically achieved at elevated temperatures and acidic pH levels.^{[2][4]}

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the application of Acid Brown 75 to protein fibers.

Table 1: Recommended Dyeing Parameters

Parameter	Value	Notes
Dye Concentration	1.5 - 4% (owf)	Higher concentrations for darker shades. [5]
Liquor Ratio (M:L)	1:20 - 1:30	Ratio of the weight of the material (M) to the volume of the liquor (L). [6] [7]
pH	4.5 - 5.5	Achieved using acetic acid or citric acid. [6]
Temperature	90 - 100°C	Dyeing is typically carried out at or near boiling. [2] [6]
Time	30 - 60 minutes	Longer duration may be required for deeper shades. [6] [8]
Leveling Agent	1 g/L	e.g., Glauber's salt, to ensure even dye uptake. [6] [7]

(owf: on the weight of fiber)

Table 2: Physicochemical and Fastness Properties of Acid Brown 75

Property	Specification
Chemical Class	Polyazo
Physical Appearance	Dark Brown Powder
Hue	Reddish Brown
Solubility in water @ 90°C	90 - 100 g/L
Light Fastness	4 - 5
Washing Fastness	2 - 3

(Data sourced from a technical data sheet for Acid Brown 75.[\[9\]](#))

Experimental Protocols

Materials

- Acid Brown 75 dye powder
- Protein fiber substrate (e.g., wool, silk, or nylon fabric)
- Acetic acid or citric acid
- Leveling agent (e.g., Glauber's salt - sodium sulfate)
- Non-ionic detergent (e.g., Synthrapol)
- Distilled or deionized water
- Stainless steel or enamel dye pot
- Heating source (e.g., hot plate or stove top)
- Glass stirring rod
- Beakers and graduated cylinders
- pH meter or pH indicator strips

- Safety glasses, gloves, and a lab coat

Pre-treatment: Scouring the Fibers

It is crucial to remove any oils, starches, or other impurities from the fibers before dyeing to ensure even dye penetration.^[7]

- Prepare a scouring bath by adding 5 ml of a non-ionic detergent per 2-3 liters of water for every 100g of fiber.^[7]
- Introduce the dry fiber into the bath and gently heat to a simmer.
- Maintain the temperature and stir gently for approximately 15 minutes.^[7]
- Remove the fiber, allow it to cool, and then rinse thoroughly with warm water until the water runs clear.^[7]
- The fiber should be dyed while still damp.

Dyeing Protocol: Stove-Top Method

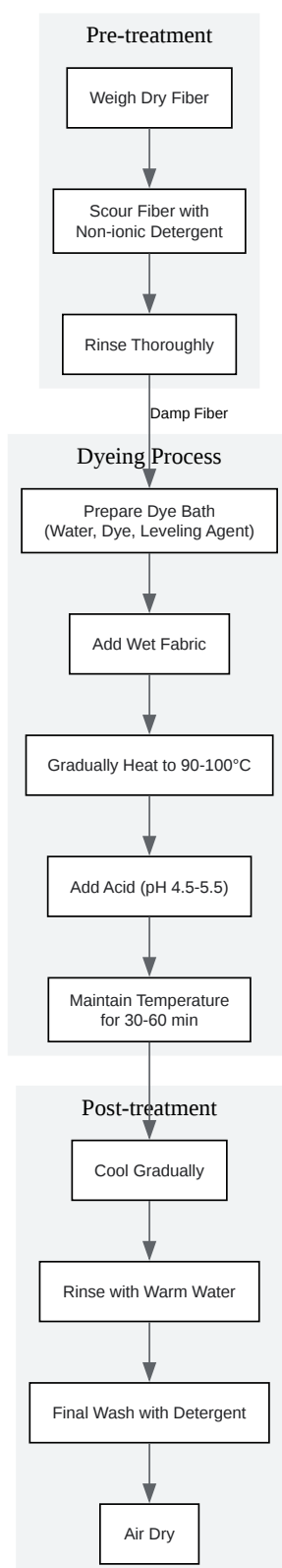
This method is recommended for achieving the most accurate and reproducible results.^[10]

- Weigh the dry fiber before scouring to calculate the required amount of dye.
- Fill a dye pot with enough water to allow the fabric to move freely (liquor ratio of 1:20 to 1:30).^{[6][7]}
- Heat the water to approximately 40°C.^[2]
- Pre-dissolve the calculated amount of Acid Brown 75 powder in a small amount of hot water and add it to the dye bath.^[5] Stir until fully dissolved.
- If using, add the leveling agent (e.g., 1 g/L Glauber's salt) to the dye bath and stir.^{[6][7]}
- Introduce the pre-wetted, scoured fabric to the dye bath.
- Gradually increase the temperature of the dye bath to 90-100°C (just below boiling), stirring the fabric gently and frequently.^{[2][6][10]}

- Once the target temperature is reached, add the acid (e.g., acetic acid or citric acid) to achieve a pH of 4.5-5.5.[\[6\]](#) It is advisable to temporarily remove the fabric while adding the acid to prevent uneven dyeing.[\[8\]](#)[\[10\]](#)
- Maintain the temperature and continue to stir gently for 30-60 minutes.[\[6\]](#)[\[8\]](#)
- After the dyeing time has elapsed, turn off the heat and allow the dye bath to cool gradually to avoid shocking and potentially damaging the fibers, especially wool.[\[10\]](#)
- Once cooled, remove the fabric and rinse with warm water until the water runs clear.[\[11\]](#)
- A final wash with a non-ionic detergent can be performed to remove any remaining loose dye.[\[10\]](#)
- Air dry the stained fabric away from direct sunlight.[\[1\]](#)

Visualizations

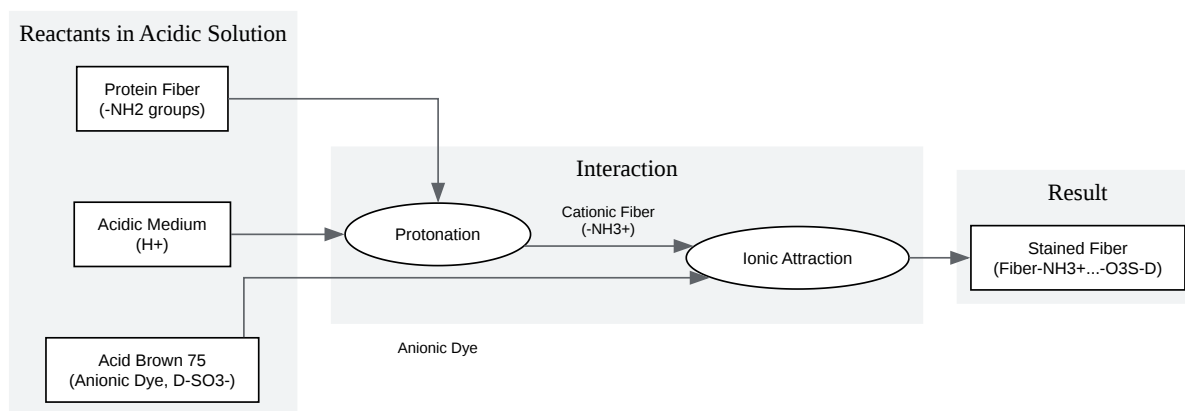
Experimental Workflow



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Caption: Workflow for staining protein fibers with Acid Brown 75.

Staining Mechanism



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Caption: Simplified mechanism of Acid Brown 75 binding to protein fibers.

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